

# A Technical Guide to the Safe Handling of Diisopinocampheylborane ( $\text{Ipc}_2\text{BH}$ )

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## Compound of Interest

Compound Name: *Diisopinocampheylborane*

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This guide provides a comprehensive framework for the safe handling, use, and disposal of **diisopinocampheylborane** ( $\text{Ipc}_2\text{BH}$ ), a powerful and highly selective chiral hydroborating agent. Given its pyrophoric and water-reactive nature, adherence to stringent safety protocols is not merely recommended but essential for the protection of research personnel and infrastructure. This document is intended for researchers, chemists, and drug development professionals who utilize this reagent in their synthetic endeavors. The causality behind each procedural step is explained to foster a deep-rooted culture of safety and scientific integrity.

## Hazard Identification and Chemical Profile

A fundamental understanding of the inherent risks associated with **diisopinocampheylborane** is the cornerstone of its safe manipulation. Its utility in asymmetric synthesis is matched by its significant reactivity.

## Core Hazards: Pyrophoricity and Water Reactivity

**Diisopinocampheylborane** is classified as a pyrophoric and water-reactive substance.[\[1\]](#)[\[2\]](#)

- Pyrophoric: The reagent can spontaneously ignite upon contact with air.[\[2\]](#) This is due to the highly reactive boron-hydrogen bond's rapid oxidation. This hazard is most pronounced with the neat, solid reagent but also pertains to its concentrated solutions.
- Water-Reactivity:  $\text{Ipc}_2\text{BH}$  reacts instantaneously and violently with protic solvents, including water and alcohols, to liberate flammable hydrogen gas.[\[3\]](#) This reaction is highly exothermic.

and can serve as an ignition source for the evolved hydrogen or nearby flammable solvents, potentially leading to fire or explosion.

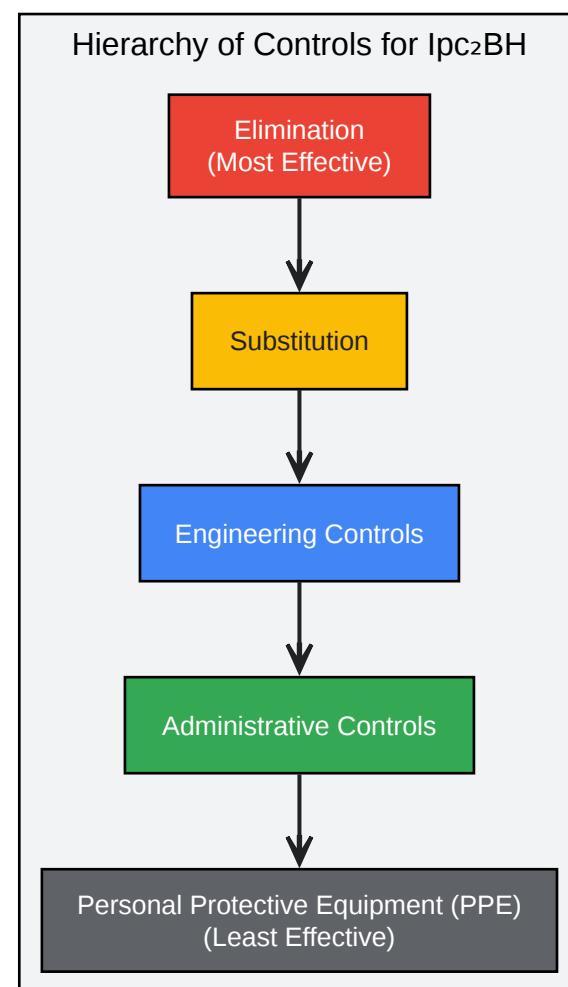
## Physical and Chemical Properties

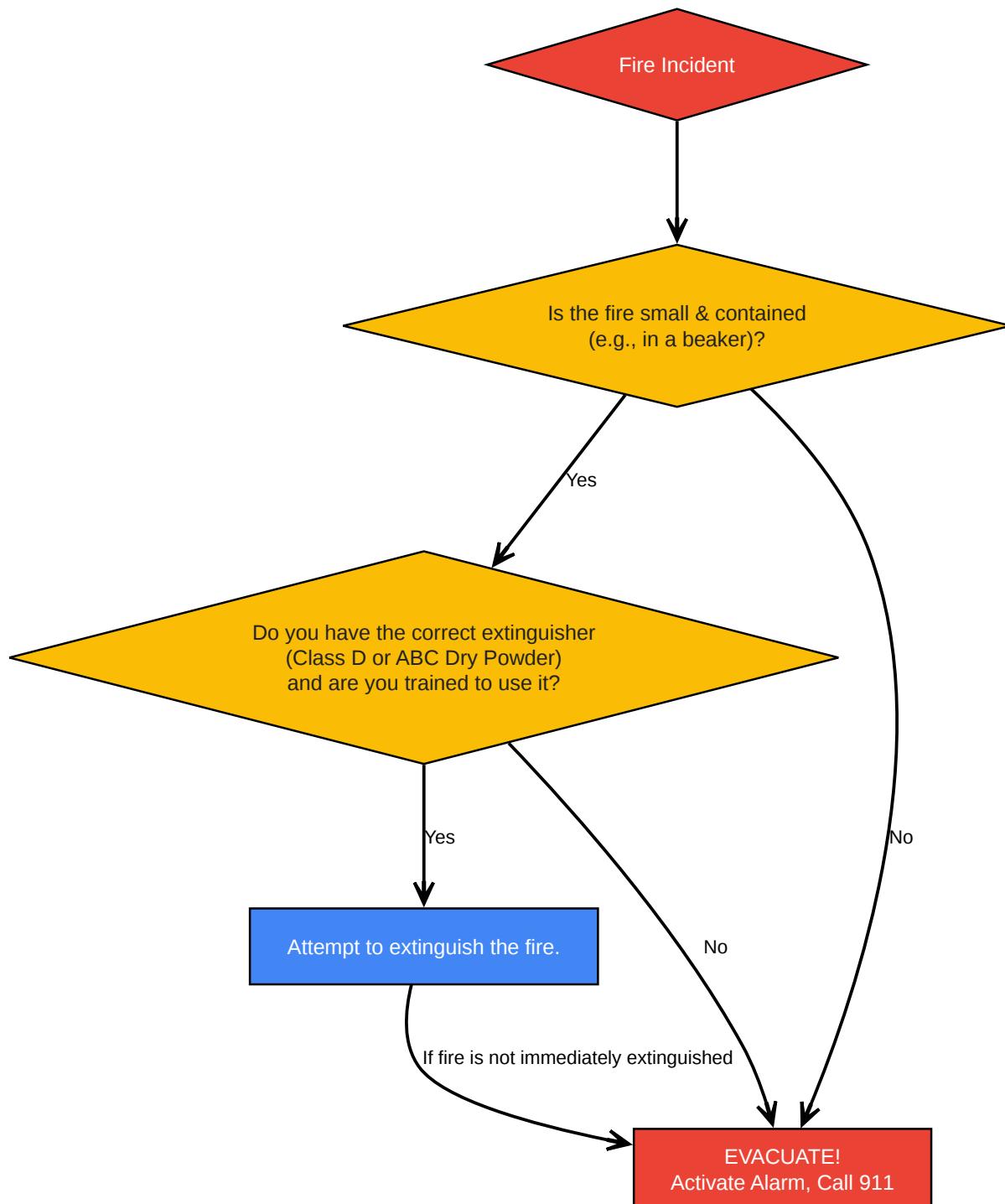
The key physical and chemical characteristics of **diisopinocampheylborane** are summarized below.

Property	Value	Source(s)
Chemical Name	Diisopinocampheylborane	[4]
Synonyms	<chem>Ipc2BH</chem> , (+)-Di-3-pinanylborane	[4]
CAS Number	21947-87-5	[4][5]
Molecular Formula	<chem>C20H35B</chem>	[5]
Molar Mass	286.31 g·mol <sup>-1</sup>	[4]
Appearance	Colorless to white solid	[4]
Form	Often used as a solution in Tetrahydrofuran (THF)	[6][7]
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C	[3][7]
Solubility	Soluble in dioxane; sparingly soluble in THF	[3]
Structure	Exists as a dimer with B-H-B bridges	[4]

## The Hierarchy of Controls: A Framework for Safety

A multi-layered approach to safety, known as the hierarchy of controls, is critical. This framework prioritizes the most effective control measures to mitigate the risks associated with Ipc2BH.



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